Essential Procedures for the Safe Disposal of DPM-1001

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Compound of Interest

Compound Name:	*DPM-1001*
Cat. No.:	*B12372842*

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The following document provides comprehensive guidance on the proper and safe disposal of **DPM-1001**, a potent, selective, and orally bioavailable inhibitor of the protein-tyrosine phosphatase PTP1B, intended for research use only.[1][2][3] Adherence to these procedures is critical for ensuring the safety of laboratory personnel and maintaining environmental compliance.

Key Chemical and Safety Data

A summary of the key properties of **DPM-1001** and its trihydrochloride salt is provided below. This information is essential for a preliminary risk assessment.

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Property	DPM-1001	DPM-1001 trihydrochloride
Chemical Formula	$C_{35}H_{57}N_3O_3$[2]	$C_{35}H_{60}Cl_3N_3O_3$[4]
Molecular Weight	567.86 g/mol [2]	677.23 g/mol [4]
Appearance	Not specified	Not specified
Known Hazards	Not classified as a hazardous substance or mixture.[4]	Not classified as a hazardous substance or mixture.[4]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.[2]	Stable under recommended storage conditions.[4]
Incompatible Materials	Not specified	Strong acids/alkalis, strong oxidizing/reducing agents.[4]

Recommended Disposal Procedures

While **DPM-1001** trihydrochloride is not classified as a hazardous substance, it is prudent to handle it and its disposal with care, following standard laboratory safety protocols for chemical waste. The following procedures are based on general guidelines for the disposal of research-grade chemical waste.

Experimental Protocol for Disposal

1. Personal Protective Equipment (PPE):

- Before handling **DPM-1001** for disposal, all personnel must wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a laboratory coat.
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.[4]

2. Waste Segregation and Collection:

- Solid Waste:

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- Collect any solid **DPM-1001** waste, including residual powder and contaminated items (e.g., weigh boats, pipette tips, gloves), in a dedicated, properly sealed, and clearly labeled hazardous waste container.

- Liquid Waste:
  - If **DPM-1001** has been dissolved in a solvent, collect the solution in a designated container for hazardous liquid waste.
  - Absorb solutions with a finely-powdered, liquid-binding material such as diatomite or universal binders.[4]
  - Ensure the waste container is compatible with the solvent used.
- Empty Containers:
  - Triple-rinse empty **DPM-1001** containers with a suitable solvent.
  - The rinsate must be collected and disposed of as hazardous liquid waste.
  - After rinsing, deface the label on the empty container before disposing of it according to your institution's guidelines for non-hazardous laboratory glass or plastic.

3. Decontamination:

- After handling and disposal, thoroughly decontaminate all surfaces and equipment that came into contact with **DPM-1001**.
- Scrub surfaces and equipment with alcohol to decontaminate them.[4]
- Dispose of all cleaning materials (e.g., wipes, absorbent pads) as solid hazardous waste.

4. Storage of Waste:

- Store sealed hazardous waste containers in a designated and secure satellite accumulation area until they are collected for disposal.
- This area should be away from general laboratory traffic and incompatible materials.

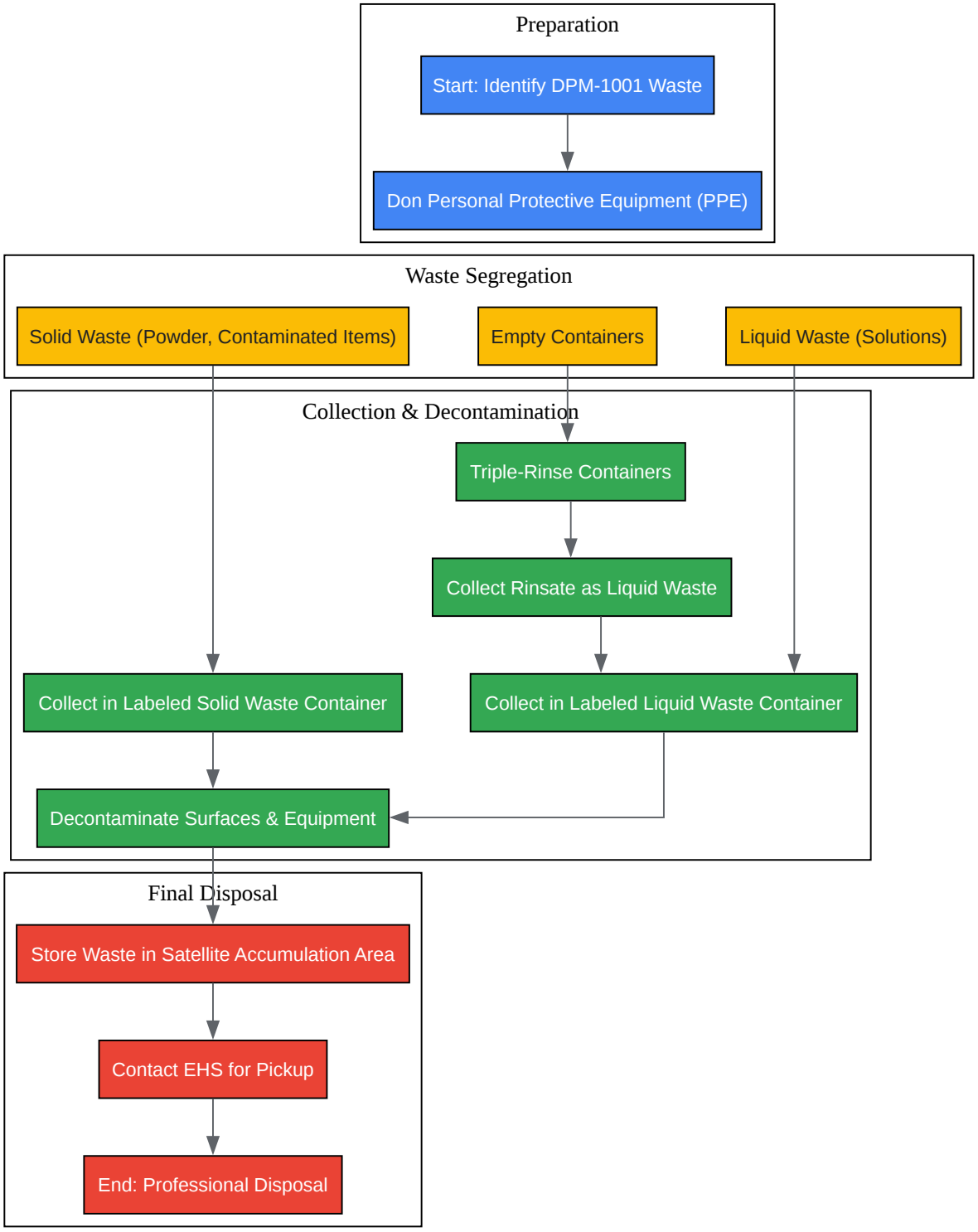
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5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of **DPM-1001** down the drain or in the regular trash. Provide the EHS department with a completed hazardous waste label and a copy of the Safety Data Sheet (SDS) if available.

DPM-1001 Disposal Workflow

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Caption: Logical workflow for the safe disposal of **DPM-1001**.

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